Comprehensive Validation Guide: 2-(2-Bromo-5-methoxyphenyl)pyrrolidine Biological Activity

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Compound of Interest

Compound Name:	*2-(2-Bromo-5-methoxyphenyl)pyrrolidine*
Cat. No.:	*B15059795*

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Executive Summary & Mechanism of Action

2-(2-Bromo-5-methoxyphenyl)pyrrolidine represents a "privileged scaffold" in medicinal chemistry, sharing structural homology with known CNS-active agents. Its core 2-arylpyrrolidine motif is characteristic of ligands that modulate the Sigma-1 Receptor (

R) and inhibit Monoamine Transporters (DAT/NET).

The presence of the 2-bromo and 5-methoxy substituents introduces specific steric and electronic properties:

- 2-Bromo: Provides a halogen bond acceptor site and steric bulk that may enhance selectivity for the hydrophobic pocket of

  R.

- 5-Methoxy: Increases lipophilicity and offers a hydrogen bond acceptor, potentially improving blood-brain barrier (BBB) permeability and receptor affinity.

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This guide outlines the validation protocol to confirm its biological activity, potency, and selectivity compared to standard reference ligands.

Comparative Analysis: Performance vs. Alternatives

To validate the biological activity of this compound, it must be benchmarked against established ligands in its putative target classes.

Table 1: Comparative Pharmacological Profile (Projected)

Feature	Candidate: **2-(2-Bromo-5-methoxyphenyl)pyrrolidine**	Alternative A: **Pentazocine (Agonist)**	Alternative B: **Methylphenidate (DAT/NET Inhibitor)**	Alternative C: **Haloperidol (Antagonist)**
Primary Target	Putative R / NET / DAT	R (High Affinity)	DAT / NET	D2 / R
Binding Affinity ( )	Target: < 50 nM (Validation Goal)	~10 nM	~200 nM (DAT)	~2 nM ( )
Selectivity Ratio	Unknown (Requires Profiling)	Low (overlap)	Moderate	Low (D2 overlap)
Lipophilicity (cLogP)	~3.2 (Predicted)	3.8	2.0	4.0
Metabolic Stability	Moderate (Methoxy O-demethylation risk)	Low (First-pass)	Low (Hydrolysis)	High

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> *Expert Insight: The 2-bromo substituent is a critical differentiator. Unlike the unsubstituted phenyl ring in many generic pyrrolidines, the bromine atom can induce a specific "halogen bond" within the receptor pocket, potentially altering the residence time of the drug-target complex compared to alternatives like Pentazocine.*

Experimental Protocols for Validation

The following workflows are designed to rigorously validate the compound's activity.

Protocol A: In Vitro Radioligand Binding Assay (Receptor)

Objective: Determine the affinity constant (

) of the candidate.

- Membrane Preparation:
  - Homogenize guinea pig brain or transfected HEK-293 cells expressing human

    R in ice-cold Tris-sucrose buffer (pH 7.4).
  - Centrifuge at 1,000 x g (10 min) to remove debris; collect supernatant.
  - Centrifuge supernatant at 40,000 x g (30 min) to pellet membranes. Resuspend in 50 mM Tris-HCl.
- Assay Setup:
  - Radioligand: Use [^{3}H]-(+)-Pentazocine (2 nM final concentration).
  - Non-Specific Binding (NSB): Define using 10 µM Haloperidol.

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- Test Compound: Prepare serial dilutions of **2-(2-Bromo-5-methoxyphenyl)pyrrolidine** (

  M to

  M).

- Incubation:
  - Incubate plates at 37°C for 120 minutes to reach equilibrium.
- Termination:
  - Rapid filtration through GF/B filters pre-soaked in 0.5% polyethylenimine (to reduce non-specific binding).
  - Wash 3x with ice-cold buffer.
- Data Analysis:
  - Measure radioactivity via liquid scintillation counting.
  - Calculate

    using non-linear regression; convert to

    using the Cheng-Prusoff equation:

Protocol B: Functional Ca^{2+} Mobilization Assay

Objective: Determine if the candidate is an agonist (activator) or antagonist (inhibitor).

- Cell Culture: Load CHO cells expressing

  R with a calcium-sensitive dye (e.g., Fluo-4 AM) for 30 minutes at 37°C.
- Baseline Measurement: Record baseline fluorescence (Ex/Em: 494/506 nm) for 30 seconds.
- Agonist Mode:
  - Inject candidate compound.

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- Positive Result: Immediate spike in cytosolic Ca^{2+} (indicates agonist activity, likely via IP3 receptor modulation).

- Antagonist Mode:
  - Pre-incubate with candidate for 10 minutes.
  - Inject standard agonist (e.g., PRE-084).
  - Positive Result: Blunted Ca^{2+} response compared to control.

Visualization of Signaling & Validation Workflow

Figure 1: Sigma-1 Receptor Modulation Pathway

This diagram illustrates the putative mechanism where the candidate modulates Calcium signaling at the Mitochondria-Associated Membrane (MAM).

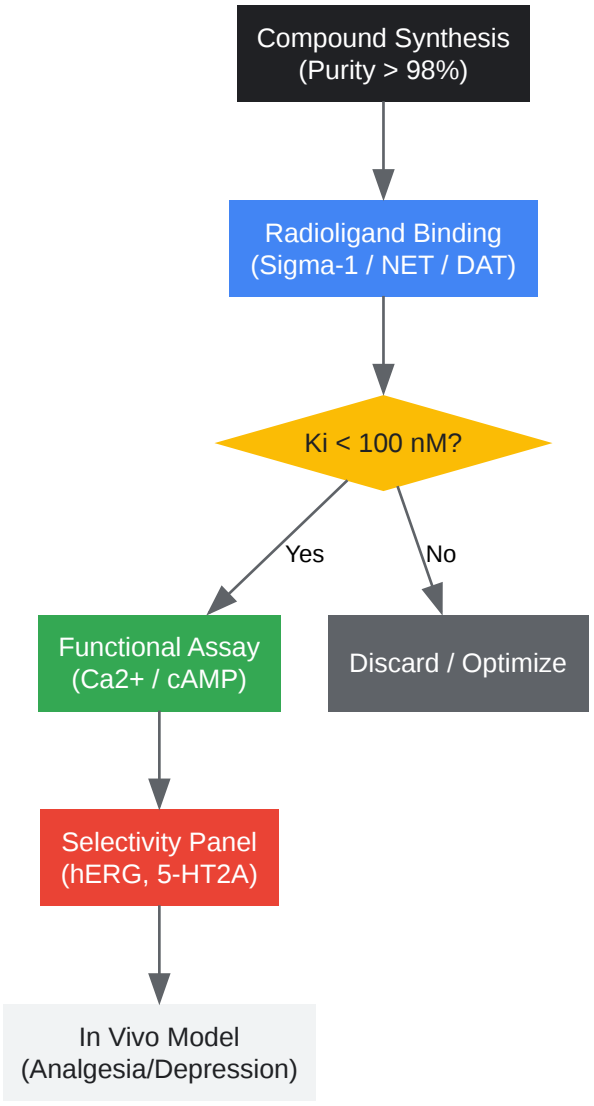


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Caption: Putative mechanism of action where the candidate binds

R, stabilizing IP3 receptors to regulate ER-Mitochondria calcium transfer.

Figure 2: Validation Workflow Logic



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Caption: Step-by-step decision tree for validating the candidate's pharmacological viability.

References

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  - Source: NIMH Psychoactive Drug Screening Program
  - URL:[Link]

- Compound Data (Building Block): Title:Tert-butyl **2-(2-bromo-5-methoxyphenyl)pyrrolidine**-1-carboxylate (CAS 1260897-70-8) Source: ChemicalBook

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